

Application Notes and Protocols for Assessing BRD4 Degradation by Brd-SF2

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Targeted protein degradation has emerged as a powerful therapeutic modality, offering the potential to eliminate disease-causing proteins. Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules that harness the cell's natural ubiquitin-proteasome system to selectively degrade target proteins. **Brd-SF2** is a PROTAC designed to target Bromodomain-containing protein 4 (BRD4), a key epigenetic reader and transcriptional regulator implicated in various cancers and inflammatory diseases. **Brd-SF2** functions by linking a BRD4-binding moiety to a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of BRD4.

These application notes provide a comprehensive guide to the techniques used to assess the degradation of BRD4 induced by **Brd-SF2**. Detailed protocols for key experiments are provided to enable researchers to quantify BRD4 degradation, confirm the mechanism of action, and evaluate the specificity of **Brd-SF2**.

Mechanism of Action: Brd-SF2-Mediated BRD4 Degradation

Brd-SF2 orchestrates the degradation of BRD4 through a multi-step process. First, the **Brd-SF2** molecule simultaneously binds to BRD4 and the VHL E3 ubiquitin ligase, forming a ternary

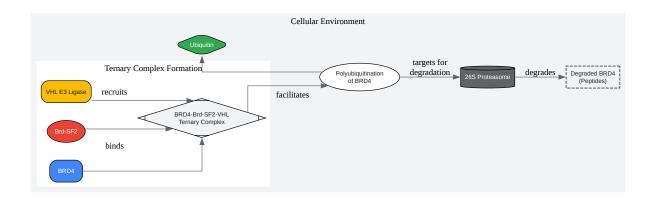


Methodological & Application

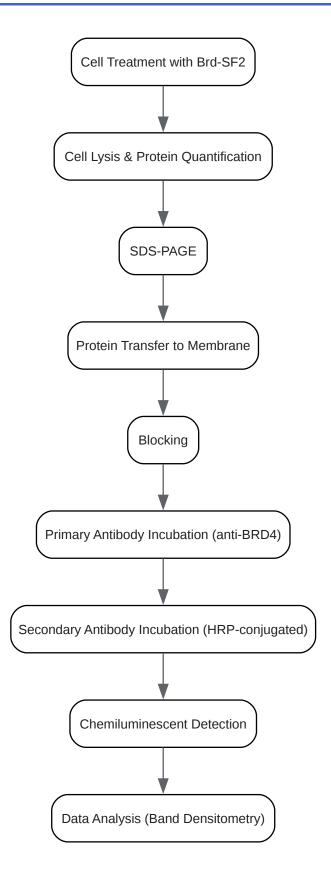
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complex. This induced proximity facilitates the transfer of ubiquitin from an E2 ubiquitinconjugating enzyme to lysine residues on the surface of BRD4. The resulting polyubiquitinated BRD4 is then recognized and degraded by the 26S proteasome.

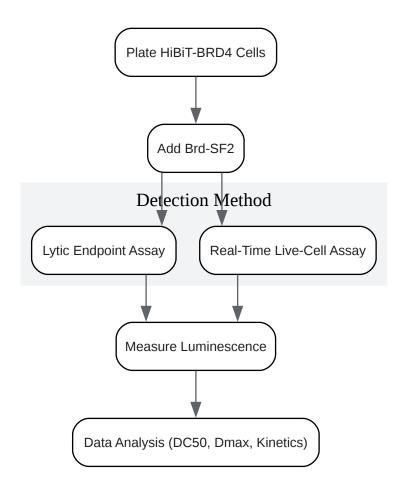




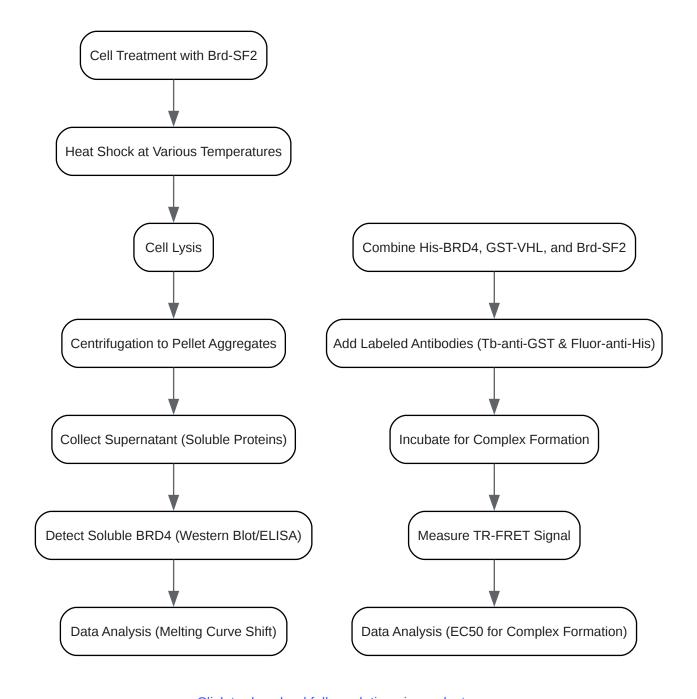












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